

C19H26CIN7O potential biological activity

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Compound of Interest

Compound Name: C19H26CIN7O

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Technical Whitepaper: Aminopurvalanol A (C19H26CIN7O) A High-Fidelity Chemical Probe for Cyclin-Dependent Kinase Modulation[1]

Executive Summary

This technical guide provides a comprehensive analysis of Aminopurvalanol A (C19H26CIN7O), a potent, cell-permeable, and ATP-competitive inhibitor of Cyclin-Dependent Kinases (CDKs).[1] Distinguished from its parent compound Purvalanol A by a 3-amino substitution on the anilino ring, this molecule serves not only as a pharmacological inhibitor but also as a critical ligand for affinity chromatography applications.[1] This whitepaper details its physicochemical properties, mechanism of action, biological efficacy, and validated experimental protocols for use in oncology and cell biology research.[1]

Chemical Identity & Physicochemical Properties

Aminopurvalanol A is a 2,6,9-trisubstituted purine derivative.[1][2] Its structural specificity allows it to occupy the ATP-binding pocket of CDKs with high affinity, forming hydrogen bonds with the hinge region of the kinase.[1]

Property	Specification
Common Name	Aminopurvalanol A
CAS Number	220792-57-4
IUPAC Name	(2R)-2-[[6-[(3-amino-5-chlorophenyl)amino]-9-propan-2-yl]purin-2-yl]amino]-3-methylbutan-1-ol
Molecular Formula	C ₁₉ H ₂₆ ClN ₇ O
Molecular Weight	403.91 g/mol
Solubility	DMSO (100 mM), Ethanol (50 mM), Poorly soluble in water
Appearance	Off-white to pale yellow solid
Purity Standard	≥98% (HPLC)

Structural Insight: The presence of the primary amine (–NH₂) at the meta position of the C6-anilino ring is the defining feature.^[1] This group points towards the solvent-accessible region when bound to CDK, making it an ideal "handle" for covalent attachment to solid supports (e.g., agarose or magnetic beads) without disrupting the ATP-binding pharmacophore.^[1]

Mechanism of Action (MoA)

Target Specificity & Binding Kinetics

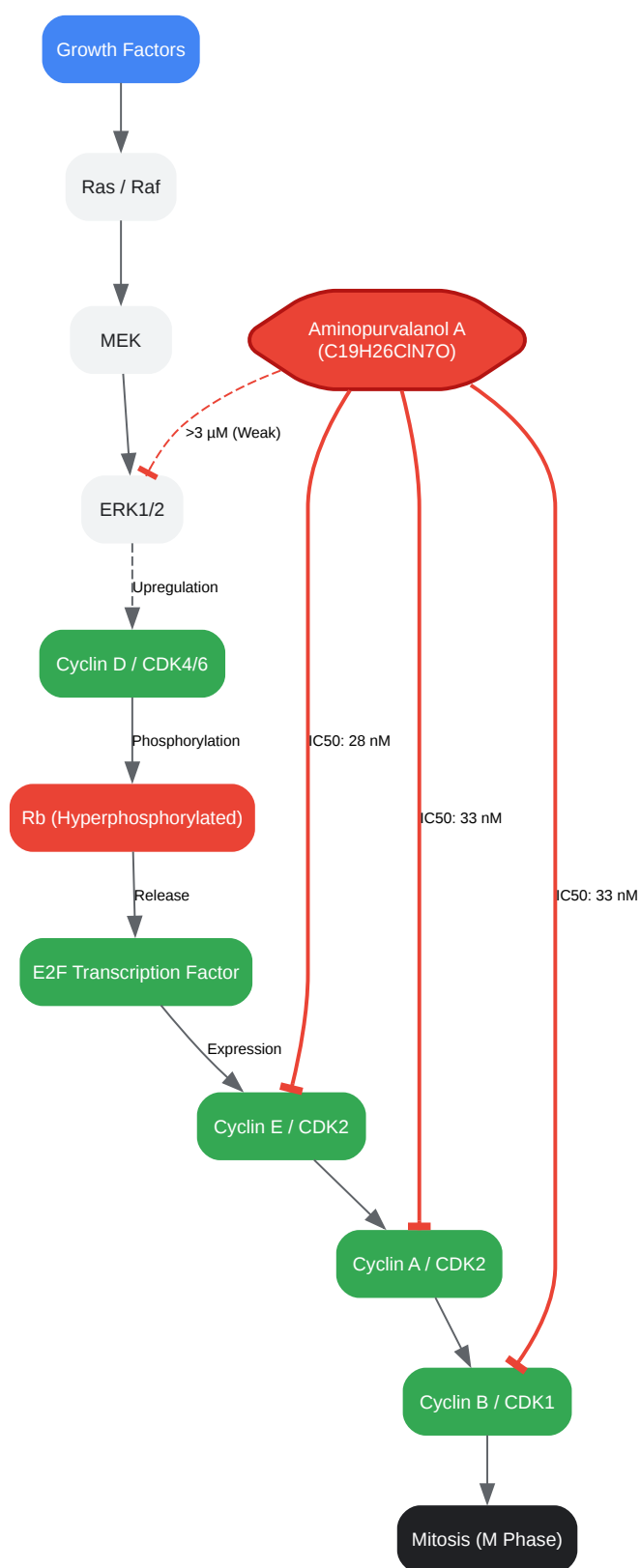
Aminopurvalanol A functions as a reversible, ATP-competitive inhibitor.^[1] It targets the highly conserved ATP-binding cleft between the N- and C-terminal lobes of the kinase domain.^[1]

- Primary Targets:
 - Cdk1/Cyclin B: IC₅₀ ≈ 33 nM (G2/M transition control)^[1]
 - Cdk2/Cyclin A: IC₅₀ ≈ 33 nM (S-phase progression)^[1]
 - Cdk2/Cyclin E: IC₅₀ ≈ 28 nM (G1/S transition)^[1]
 - Cdk5/p35: IC₅₀ ≈ 20 nM (Neuronal signaling)^{[1][2]}

- Secondary Targets (High Concentration):
 - ERK1/2: $IC_{50} > 3 \mu M$ (significantly lower affinity than CDKs)[1]
 - DYRK1A: Moderate inhibition observed.[1]

Pathway Modulation Diagram

The following diagram illustrates the intervention points of Aminopurvalanol A within the cell cycle signaling cascade.



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Figure 1: Mechanism of Action.[1][2][3] Aminopurvalanol A potently inhibits CDK1 and CDK2 complexes, arresting the cell cycle at G1/S and G2/M boundaries.[1]

Biological Activity & Applications

Cell Cycle Arrest & Apoptosis

Treatment with Aminopurvalanol A typically results in a swift arrest of cells at the G2/M boundary due to CDK1 inhibition.[1] Prolonged exposure leads to the induction of apoptosis, characterized by:

- Downregulation of anti-apoptotic proteins (e.g., Mcl-1, Survivin).[1]
- Mitochondrial membrane depolarization.[1]
- Caspase-3 activation.[1]

Affinity Chromatography (Target Identification)

The unique utility of Aminopurvalanol A lies in its application for chemical proteomics.[1]

- Protocol Logic: The free amino group allows coupling to NHS-activated Sepharose or carboxyl-coated magnetic beads.[1]
- Result: This creates an affinity matrix to pull down CDKs and associated proteins from complex cell lysates, enabling the study of the "CDK interactome."[1]

Experimental Protocols

Protocol A: Preparation of Stock Solutions

- Solvent: Dimethyl Sulfoxide (DMSO), anhydrous grade.[1]
- Concentration: Prepare a 10 mM master stock.
 - Calculation: Dissolve 4.04 mg of Aminopurvalanol A in 1.0 mL of DMSO.
- Storage: Aliquot into small volumes (e.g., 50 μ L) and store at -20°C. Avoid repeated freeze-thaw cycles to prevent hydrolysis or precipitation.[1]

Protocol B: In Vitro Kinase Inhibition Assay

Objective: Determine IC₅₀ values for CDK1/Cyclin B.

- Reaction Mix: Prepare kinase buffer (50 mM Tris-HCl pH 7.5, 10 mM MgCl₂, 1 mM DTT, 0.1 mg/mL BSA).
- Substrate: Use Histone H1 (1 mg/mL) as the phospho-acceptor.[\[1\]](#)
- Inhibitor Series: Prepare serial dilutions of Aminopurvalanol A (0.1 nM to 10 μM) in kinase buffer.
- Initiation: Add 10 μM ATP (spiked with [γ-³³P]ATP, 0.5 μCi) and 10 ng recombinant CDK1/Cyclin B enzyme.
- Incubation: Incubate at 30°C for 30 minutes.
- Termination: Spot reaction onto P81 phosphocellulose paper.
- Wash: Wash filters 3x with 0.75% phosphoric acid to remove unbound ATP.
- Quantification: Measure incorporated radioactivity via liquid scintillation counting.

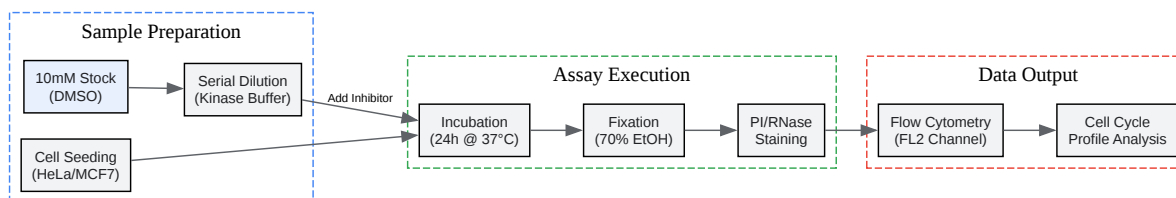
Protocol C: Cell Cycle Analysis via Flow Cytometry

Objective: Visualize G2/M arrest in HeLa cells.

- Seeding: Plate HeLa cells at 2 x 10⁵ cells/well in a 6-well plate. Allow attachment (24h).
- Treatment: Treat with 5 μM Aminopurvalanol A for 24 hours. Include a DMSO vehicle control (0.1%).
- Harvest: Trypsinize cells, wash with PBS.
- Fixation: Resuspend pellet in 300 μL PBS. Add 700 μL ice-cold 100% ethanol dropwise while vortexing. Fix at -20°C for >2 hours.
- Staining:

- Wash cells with PBS.[1]
- Resuspend in 500 µL PI/RNase Staining Buffer (Propidium Iodide + RNase A).[1]
- Incubate 30 mins at 37°C in the dark.
- Acquisition: Analyze on a flow cytometer (Excitation 488 nm, Emission ~600 nm).
- Analysis: Gate single cells and analyze histogram for G1 (2N), S, and G2/M (4N) peaks.

Workflow Visualization



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Figure 2: Standardized workflow for assessing cell cycle arrest using Aminopurvalanol A.[1]

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